

Decoding the D-Panthenol-d4 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: D-Panthenol-d4

Cat. No.: B15140873

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For Researchers, Scientists, and Drug Development Professionals

The Certificate of Analysis (CoA) for a deuterated compound like **D-Panthenol-d4** is a critical document that guarantees its identity, purity, and quality. This guide provides an in-depth explanation of the key components of a typical **D-Panthenol-d4** CoA, including the analytical techniques used and the interpretation of the presented data.

Understanding the Fundamentals

D-Panthenol-d4 is a deuterated form of D-Panthenol, a provitamin of B5. The "d4" designation indicates that four hydrogen atoms in the molecule have been replaced with deuterium atoms. This isotopic labeling is crucial for various research applications, particularly in pharmacokinetic and metabolic studies, where it allows for the differentiation of the administered compound from its endogenous counterparts.

A Certificate of Analysis for **D-Panthenol-d4** provides a comprehensive summary of its quality control testing. Each test is performed according to specific, validated methods to ensure the material meets the required specifications.

Quantitative Data Summary

The following table summarizes the typical quantitative data found on a **D-Panthenol-d4** Certificate of Analysis. The specifications are based on common standards for high-purity stable-labeled compounds.

Test Parameter	Specification	Typical Result	Methodology
Appearance	White to off-white solid or viscous liquid	Conforms	Visual Inspection
Identity (¹ H NMR)	Consistent with the structure of D-Panthenol-d4	Conforms	Nuclear Magnetic Resonance Spectroscopy
Purity (HPLC)	≥ 98.0%	99.5%	High-Performance Liquid Chromatography
Isotopic Enrichment (MS)	≥ 98% Deuterium Incorporation	99.2%	Mass Spectrometry
Specific Optical Rotation	+29.0° to +31.5°	+30.5°	Polarimetry
Water Content (Karl Fischer)	≤ 1.0%	0.5%	Karl Fischer Titration
Limit of Aminopropanol	≤ 1.0%	< 0.5%	Titration or HPLC
Residual Solvents	Meets USP <467> requirements	Conforms	Gas Chromatography
Elemental Impurities	Meets USP <232> requirements	Conforms	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

Experimental Protocols

Detailed methodologies are crucial for understanding how the quality of **D-Panthenol-d4** is assessed. Below are the protocols for the key experiments cited in the CoA.

Identity by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of **D-Panthenol-d4** and to ensure the deuterium atoms are in the expected positions.
- Methodology:
 - Sample Preparation: A small, accurately weighed sample of **D-Panthenol-d4** is dissolved in a deuterated solvent, typically Deuterium Oxide (D₂O) or Methanol-d₄.[\[1\]](#)[\[2\]](#)
 - Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used.
 - Data Acquisition: A ¹H NMR spectrum is acquired. The absence or significant reduction of signals at specific chemical shifts corresponding to the deuterated positions confirms the isotopic labeling. The remaining proton signals should be consistent with the non-deuterated parts of the molecule.
 - Interpretation: The resulting spectrum is compared to a reference spectrum of D-Panthenol and known spectral data for **D-Panthenol-d4**. The chemical shifts, splitting patterns, and integration of the peaks must be consistent with the expected structure.[\[3\]](#)[\[4\]](#)

Purity by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the percentage of **D-Panthenol-d4** in the sample and to quantify any impurities.
- Methodology:
 - Sample Preparation: A standard solution of known concentration and a sample solution of **D-Panthenol-d4** are prepared in the mobile phase.
 - Instrumentation: A High-Performance Liquid Chromatograph equipped with a suitable detector (e.g., UV detector at 200-220 nm) and a C18 reversed-phase column is used.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Chromatographic Conditions:

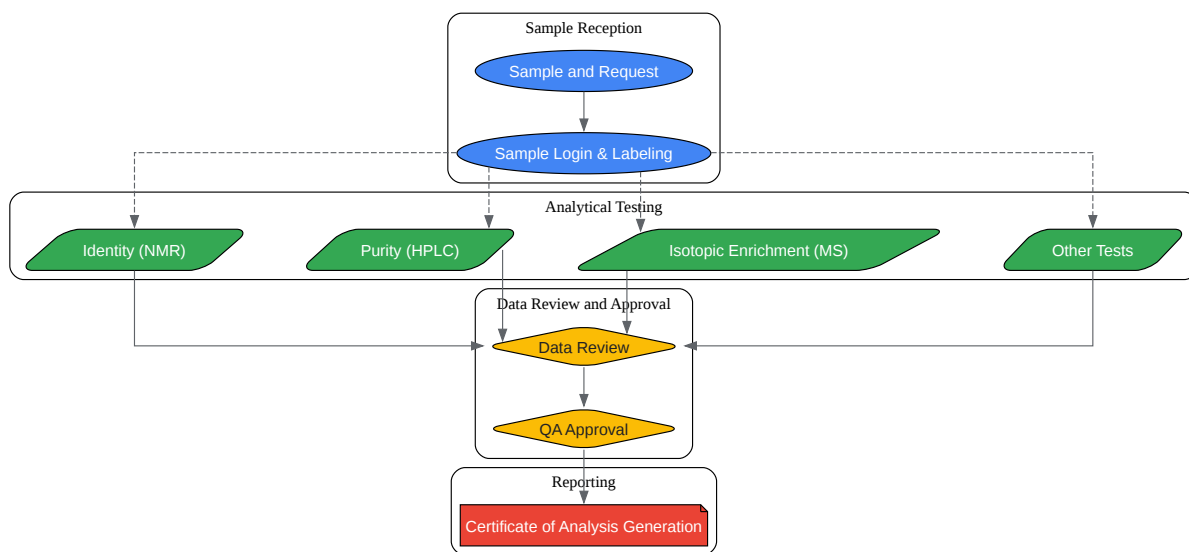
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).[7][8]
- Flow Rate: Typically 1.0 mL/min.[8]
- Column Temperature: Maintained at a constant temperature, for example, 30°C.[8]
- Data Analysis: The chromatogram of the sample is recorded. The area of the main peak corresponding to **D-Panthenol-d4** is measured and compared to the total area of all peaks to calculate the purity. Impurities are identified by their retention times and their levels are quantified.

Isotopic Enrichment by Mass Spectrometry (MS)

- Objective: To determine the percentage of D-Panthenol molecules that are deuterated (isotopic enrichment) and to identify the distribution of different isotopic species (e.g., d0, d1, d2, d3, d4).
- Methodology:
 - Sample Preparation: The **D-Panthenol-d4** sample is dissolved in a suitable solvent and introduced into the mass spectrometer.
 - Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap mass spectrometer, is used.[9] This can be coupled with a liquid chromatograph (LC-MS) to separate the analyte from any impurities before mass analysis.[9]
 - Data Acquisition: The mass spectrum is acquired. The instrument measures the mass-to-charge ratio (m/z) of the molecular ions.
 - Data Analysis: The relative intensities of the ion peaks corresponding to the unlabeled D-Panthenol (d0) and the deuterated **D-Panthenol-d4** are measured. The isotopic enrichment is calculated as the percentage of the d4 species relative to the sum of all isotopic species.[9]

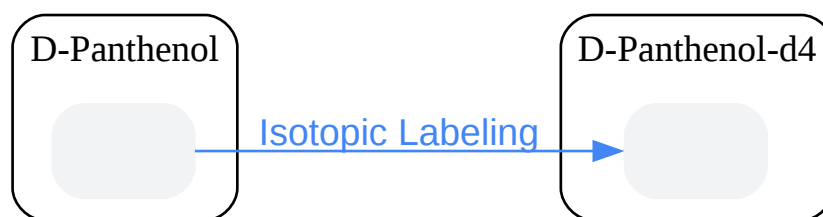
Visualization of Key Processes

Diagrams can aid in understanding the workflow and chemical relationships.



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General workflow of a Certificate of Analysis.



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*Chemical structures of D-Panthenol and **D-Panthenol-d4**.*

Conclusion

The Certificate of Analysis for **D-Panthenol-d4** is a testament to the rigorous quality control measures in place to ensure the suitability of this material for research and development. By understanding the data presented and the methodologies employed, researchers can have full confidence in the identity, purity, and isotopic enrichment of the compound, which is paramount for the integrity and reproducibility of their scientific investigations.

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References

- 1. chem.washington.edu [chem.washington.edu]
- 2. scs.illinois.edu [scs.illinois.edu]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Panthenol(16485-10-2) ¹H NMR [m.chemicalbook.com]
- 5. HPLC Method for Analysis of D-Panthenol and Histidine on Primesep 200 Column | SIELC Technologies [sielc.com]
- 6. researchgate.net [researchgate.net]
- 7. Development and Validation of A Fast, Simple And Specific Stability Indicating RP-HPLC Method for Determination of Dexpanthenol in Eye Gel Formulation - PMC

[pmc.ncbi.nlm.nih.gov]

- 8. veterinarypharmacon.com [veterinarypharmacon.com]
- 9. almacgroup.com [almacgroup.com]
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